

The Environmental Persistence of Fenitrothion: A Technical Guide

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Compound of Interest

Compound Name: Fenitrothion

Cat. No.: B1672510

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An in-depth examination of the persistence and degradation of the organophosphate insecticide **fenitrothion** across various environmental matrices. This guide is intended for researchers, scientists, and professionals in drug development seeking a comprehensive understanding of the environmental fate of this compound.

Fenitrothion, an organophosphate insecticide, has been widely used in agriculture and public health for the control of a broad spectrum of pests.^{[1][2]} Its efficacy is counterbalanced by concerns over its environmental persistence and potential non-target effects. Understanding the fate of **fenitrothion** in different environmental compartments—soil, water, and air—is crucial for assessing its ecological risk and developing strategies for its safe use and remediation. This technical guide provides a comprehensive overview of **fenitrothion's** persistence, summarizing key quantitative data, detailing experimental methodologies for its analysis, and visualizing its degradation and mode of action.

Persistence of Fenitrothion in Environmental Matrices

The persistence of **fenitrothion** in the environment is influenced by a combination of physical, chemical, and biological factors. Its degradation follows various pathways, including hydrolysis, photolysis, and microbial metabolism, leading to the formation of several metabolites.

Soil

In the soil environment, the persistence of **fenitrothion** is highly variable, with its half-life being influenced by soil type, organic matter content, moisture, temperature, and microbial activity. Biodegradation is considered the primary route of its dissipation in soil.[3]

Table 1: Persistence of **Fenitrothion** in Soil

Soil Type	Half-life (days)	Conditions	Reference
New reclaimed calcareous soil	19.36	Laboratory conditions	[4][5]
Three soils with varying organic matter	10.5, 10.9, 20	Not specified	[4]
Forest soil	3	Not specified	[6]
Garden soil (Western Uttar Pradesh, India)	Linear degradation over 90 days	25°C and 40°C	[7]
Non-sterile muck and sandy loam soils	< 7	Not specified	[8]

Water

The persistence of **fenitrothion** in aquatic environments is primarily governed by photolysis and hydrolysis, with microbial degradation also playing a significant role.[3] The presence of sunlight is a critical factor in its degradation in water.

Table 2: Persistence of **Fenitrothion** in Water

Water Type	Half-life	Conditions	Reference
Water (in presence of UV radiation/sunlight)	< 24 hours	Not specified	[3]
Water (in absence of sunlight/microbial contamination)	Stable	Not specified	[3]
Sunlit tap water	3 days	Not specified	[7]
Sunlit lake water	6.4 days	Not specified	[7]
Water (pH 5-9)	200 - 630 days	15°C	[9]
Water (pH 5-9)	17 - 61 days	30°C	[9]
River water	1-28% remaining after 72 hours	Not specified	[10]
Sea water	56-97% remaining after 72 hours	Not specified	[10]

Air

Fenitrothion can enter the atmosphere through volatilization and spray drift.[3] While it is considered relatively stable in the air, its persistence is limited.[7] In 1980, during a spruce budworm spray program in Canada, the maximum level of **fenitrothion** detected in the air was 1.2 µg/m³, with levels dropping to 0.08 and 0.04 µg/m³ in 1981.[3]

Degradation Pathways and Metabolites

Fenitrothion degrades in the environment through several key pathways:

- Hydrolysis: The cleavage of the P-O-aryl linkage is a significant degradation route, particularly under alkaline conditions.[7][9]
- Photolysis: Sunlight, especially UV radiation, rapidly degrades **fenitrothion** in water and on soil surfaces.[3]

- Microbial Degradation: A variety of soil and water microorganisms can utilize **fenitrothion** as a source of carbon and phosphorus, leading to its breakdown.[\[3\]](#)
- Oxidative Desulphuration: This process involves the conversion of the P=S group to a P=O group, forming the more toxic metabolite, fenitrooxon.[\[7\]](#)

Key metabolites of **fenitrothion** that have been identified in environmental samples include:

- 3-methyl-4-nitrophenol[\[7\]](#)
- Fenitrooxon
- S-methyl isomer

Experimental Protocols

The analysis of **fenitrothion** residues in environmental matrices typically involves extraction, cleanup, and instrumental analysis.

Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)

A widely used method for extracting pesticide residues from various matrices.

- Extraction: A homogenized sample (e.g., 10-15 g of soil) is placed in a centrifuge tube. Acetonitrile is added as the extraction solvent.
- Salting Out: A salt mixture (commonly magnesium sulfate and sodium acetate) is added to induce phase separation between the aqueous and organic layers.
- Centrifugation: The tube is centrifuged to separate the acetonitrile layer containing the pesticides.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: An aliquot of the acetonitrile extract is transferred to a tube containing a sorbent (e.g., PSA, C18) to remove interfering matrix components.

- Centrifugation and Analysis: The mixture is centrifuged, and the supernatant is collected for analysis by GC-MS or LC-MS/MS.

Instrumental Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

A common technique for the separation and quantification of **fenitrothion**.

- Gas Chromatograph (GC):
 - Column: A capillary column such as an HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) is typically used.
 - Injector: Splitless injection is often employed to enhance sensitivity.
 - Oven Temperature Program: A temperature gradient is used to separate the analytes. For example, an initial temperature of 70°C, ramped to 280°C.
 - Carrier Gas: Helium is commonly used as the carrier gas.
- Mass Spectrometer (MS):
 - Ionization: Electron ionization (EI) is typically used.
 - Detection: The mass spectrometer is operated in selected ion monitoring (SIM) mode for enhanced sensitivity and selectivity, or in full scan mode for identification.

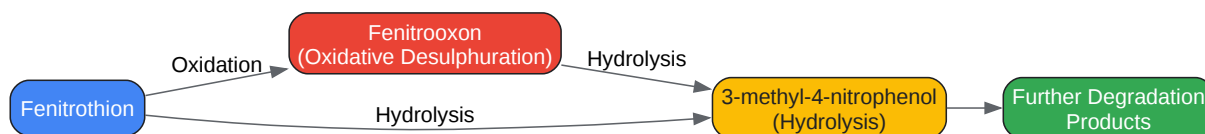
Instrumental Analysis: High-Performance Liquid Chromatography (HPLC)

HPLC is another powerful technique for the analysis of **fenitrothion** and its metabolites.

- Column: A reverse-phase column, such as a C18 column, is commonly used.
- Mobile Phase: A gradient of acetonitrile and water is often employed for separation.
- Detector: A UV detector or a mass spectrometer (LC-MS) can be used for detection and quantification.^[7]

Visualizations

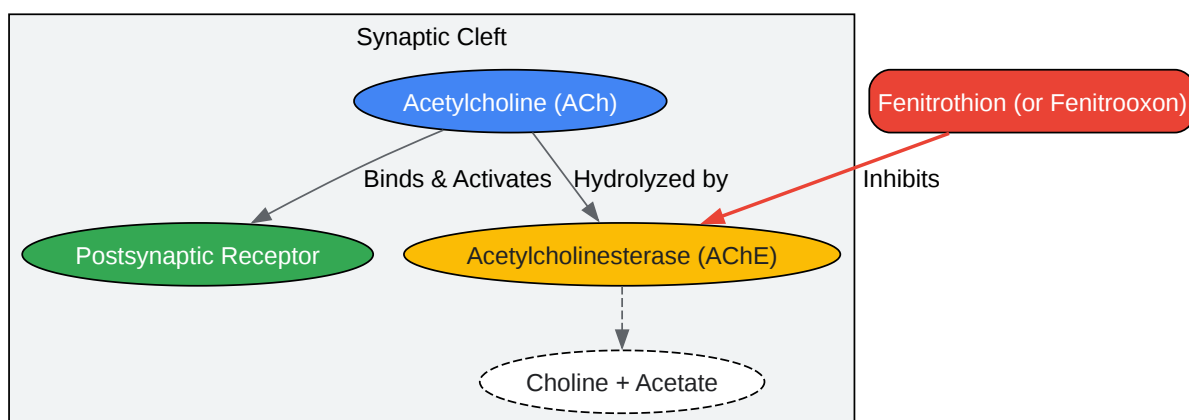
Fenitrothion Degradation Pathway



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Caption: Major degradation pathways of **fenitrothion** in the environment.

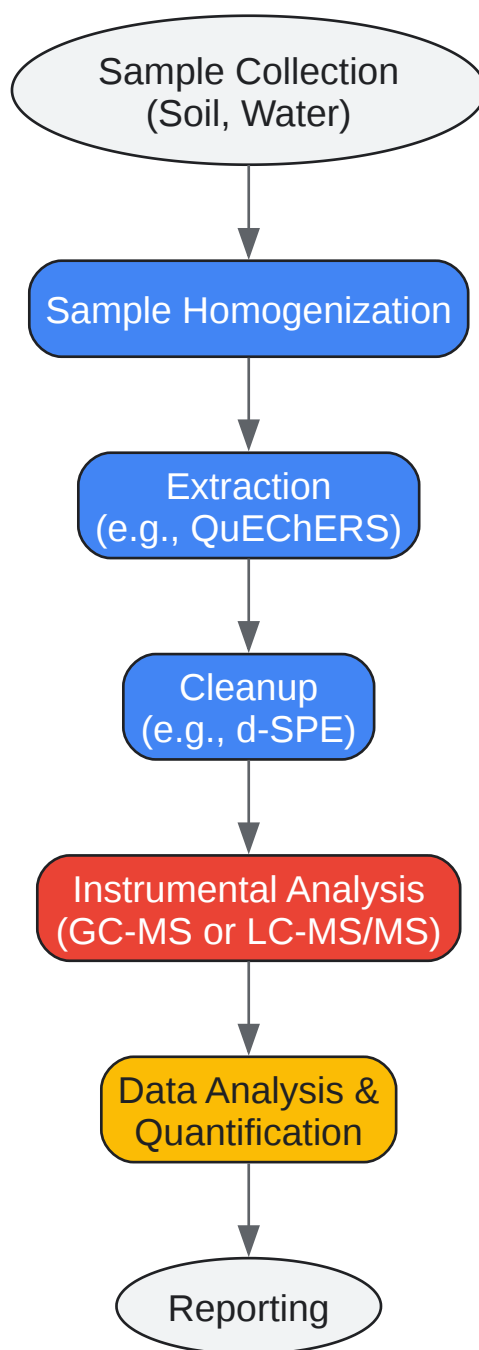
Mechanism of Action: Acetylcholinesterase Inhibition



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Caption: Inhibition of acetylcholinesterase by **fenitrothion**.

Experimental Workflow for Fenitrothion Residue Analysis



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Caption: General workflow for **fenitrothion** residue analysis in environmental samples.

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